

comparative analysis of different biotin ligases for Biotinyl-5'-AMP utilization

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Compound of Interest

Compound Name: *Biotinyl-5'-AMP*

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A Comparative Guide to Biotin Ligases for Proximity-Dependent Biotinylation

For Researchers, Scientists, and Drug Development Professionals

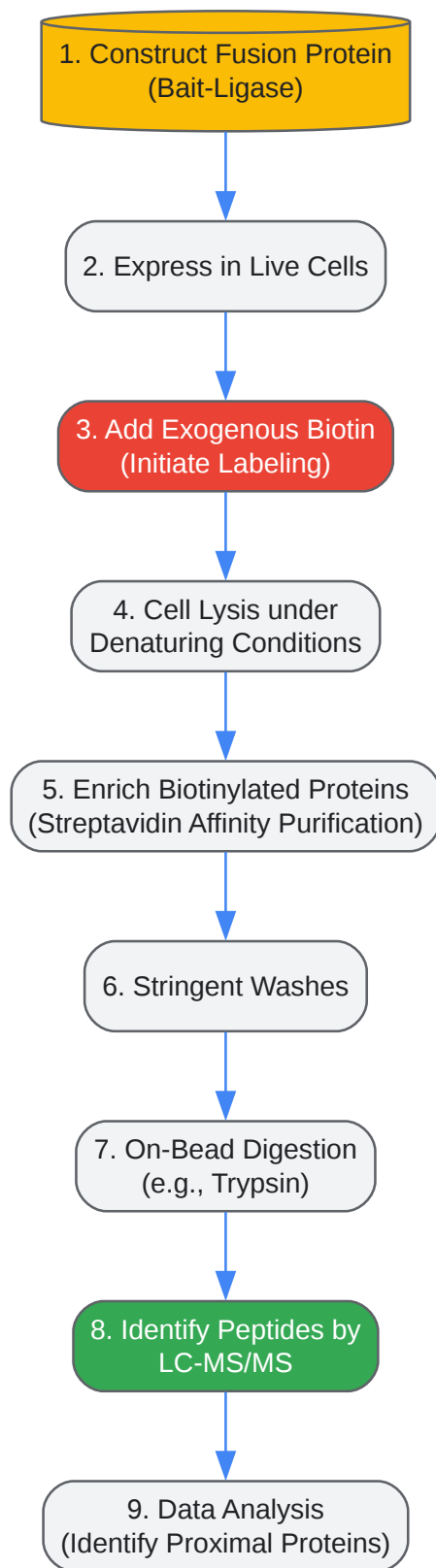
This guide provides a detailed comparative analysis of various biotin ligases utilized in proximity-dependent labeling techniques. The focus is on the utilization of Biotinyl-5'-adenylate (**Biotinyl-5'-AMP** or bioAMP), the reactive intermediate central to these methods. Proximity labeling has become an indispensable tool for mapping protein-protein interactions, identifying constituents of cellular compartments, and elucidating dynamic biological processes. The evolution of biotin ligases from the wild-type *E. coli* BirA to highly efficient engineered variants like TurboID has significantly expanded the applications of this technology.

The Biotin Ligase Reaction Mechanism

Biotin ligases catalyze the covalent attachment of biotin to proteins through a conserved two-step mechanism. This process is fundamental to both their natural biological function and their application in proximity labeling.

- Activation of Biotin: The ligase first catalyzes the condensation of biotin and ATP to form the highly reactive intermediate, **Biotinyl-5'-AMP**, with the release of pyrophosphate.[\[1\]](#)[\[2\]](#)
- Transfer of Biotin: In wild-type enzymes, the activated biotinyl moiety is transferred from bioAMP to a specific lysine residue on a cognate acceptor protein.[\[1\]](#) In the engineered mutants used for proximity labeling, mutations reduce the enzyme's affinity for bioAMP.[\[3\]](#)[\[4\]](#) This causes the premature release of the reactive intermediate into the immediate vicinity, where it can covalently label lysine residues on any nearby proteins.[\[2\]](#)[\[3\]](#)[\[5\]](#)

This two-step process is visualized in the diagram below.



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